

Strategic Synthesis of Nitro-Substituted 2H-Chromene-3-Carboxamides

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Compound of Interest

Compound Name: *N*-(3-nitrophenyl)-2H-chromene-3-carboxamide

CAS No.: 887349-08-8

Cat. No.: B2856067

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Executive Summary

The 2H-chromene-3-carboxamide scaffold represents a privileged structure in medicinal chemistry, exhibiting potent biological activities including inhibition of monoamine oxidase (MAO), antimicrobial efficacy, and anticancer properties. The introduction of a nitro group (typically at the C6 position) significantly alters the electronic landscape of the chromene core, enhancing binding affinity through

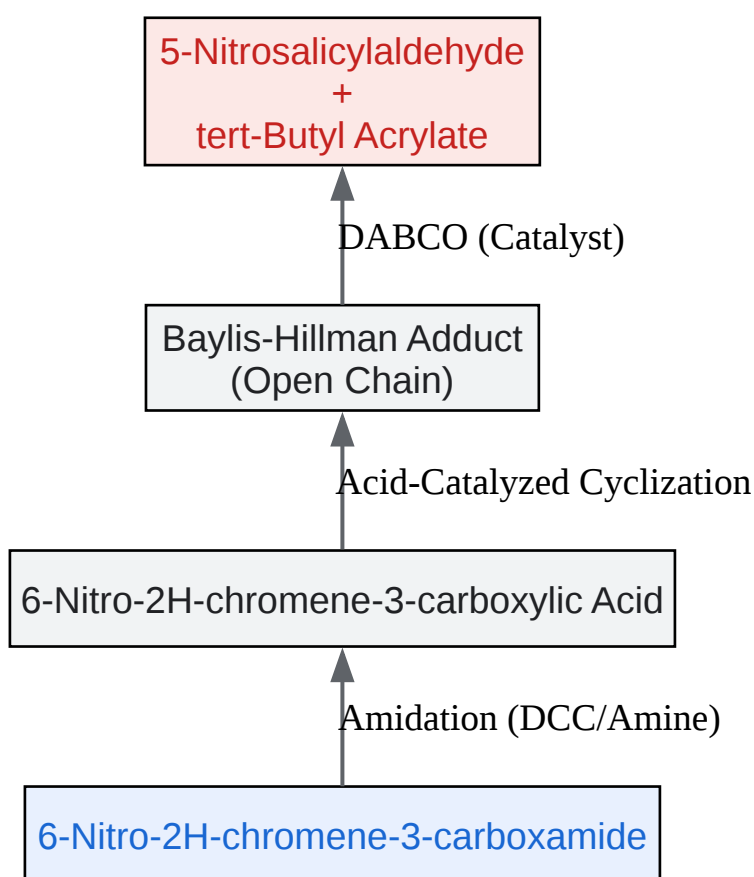
-stacking interactions and hydrogen bonding capability.

This guide details the Baylis-Hillman (BH) Pathway, the most robust and regioselective method for constructing the functionalized 2H-chromene core, followed by late-stage amidation. Unlike the classical Perkin condensation which yields coumarins (2-oxo-chromenes), this pathway selectively yields the 2H-chromene (non-oxo) system.

Retrosynthetic Analysis

To synthesize 6-nitro-2H-chromene-3-carboxamide, we disconnect the molecule at the amide bond and the heterocyclic ether linkage.

- Target: 6-Nitro-N-substituted-2H-chromene-3-carboxamide
- Intermediate 1: 6-Nitro-2H-chromene-3-carboxylic acid
- Intermediate 2: Baylis-Hillman Adduct (tert-butyl 3-hydroxy-2-methylene-3-(5-nitro-2-hydroxyphenyl)propanoate)
- Starting Materials: 5-Nitrosalicylaldehyde + tert-Butyl Acrylate



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Figure 1: Retrosynthetic disconnection showing the Baylis-Hillman strategy.

Phase 1: Precursor Synthesis (5-Nitrosalicylaldehyde)

Commercially available salicylaldehyde must be nitrated. This reaction is prone to regiochemical mixtures (3-nitro vs. 5-nitro isomers).

Mechanistic Insight

Direct nitration with

often yields a mixture. The 5-position is electronically favored by the para-directing hydroxyl group, but steric bulk and hydrogen bonding can lead to the 3-nitro isomer.

Optimized Protocol: Ternary Solvent Nitration

Objective: Maximize 5-nitro regioselectivity. Reagents: Salicylaldehyde, Fuming

, Acetic Anhydride (

), Acetic Acid (

).^[1]

- Setup: Charge a 3-neck flask with Salicylaldehyde (1.0 eq) in a mixture of
and
(1:1 v/v). Cool to 0–5°C.
- Nitration: Add fuming
(1.1 eq) dropwise over 2 hours. Maintain temperature <10°C to prevent over-nitration.
- Quench: Pour mixture onto crushed ice. The yellow precipitate forms immediately.
- Purification: Recrystallize from ethanol.
 - Checkpoint: 5-Nitrosalicylaldehyde melts at ~126°C. The 3-nitro isomer melts lower (~108°C). Verify purity via TLC (Hexane:EtOAc 3:1).

Phase 2: The Baylis-Hillman Construction (Core Synthesis)

This step constructs the carbon skeleton. The reaction of the aldehyde with an acrylate ester, catalyzed by DABCO (1,4-diazabicyclo[2.2.2]octane), creates the necessary C-C bond while retaining the alkene for cyclization.

Step 2A: Baylis-Hillman Reaction

Reagents: 5-Nitrosalicylaldehyde (10 mmol), tert-Butyl Acrylate (30 mmol), DABCO (10 mmol).
Solvent: Acetonitrile or neat.

- Mix 5-nitrosalicylaldehyde and tert-butyl acrylate.
- Add DABCO (1.0 eq). Note: Stoichiometric DABCO accelerates the often sluggish reaction of electron-poor aldehydes.
- Stir at ambient temperature for 24–48 hours.
- Workup: Dilute with CH_2Cl_2 , wash with dilute HCl (to remove DABCO), then brine. Dry over MgSO_4 .
- Product: The crude Baylis-Hillman adduct is often an oil. Use directly or purify via column chromatography (0-20% EtOAc/Hexane).

Step 2B: Cyclization & Hydrolysis

The adduct undergoes intramolecular etherification (cyclization) followed by ester hydrolysis.

Reagents: Trifluoroacetic acid (TFA),

- Dissolve the BH adduct in

- Add TFA (excess, e.g., 20% v/v).
- Stir at room temperature for 4–6 hours. The acid catalyzes the loss of the tert-butyl group and the cyclization via the phenolic hydroxyl attacking the Michael acceptor position (or displacement of the allylic hydroxyl).
- Isolation: Evaporate volatiles. Triturate the residue with cold ether/hexane to precipitate 6-Nitro-2H-chromene-3-carboxylic acid.
 - Yield Expectation: 60–75% over two steps.[\[2\]](#)

Phase 3: Amidation (The Carboxamide Formation)

The final step couples the carboxylic acid with the desired amine (R-NH₂) to generate the library of carboxamides.

Protocol: DCC/HOBt Coupling

Reagents: 6-Nitro-2H-chromene-3-carboxylic acid, Amine (R-NH₂), DCC (N,N'-Dicyclohexylcarbodiimide), HOBt (Hydroxybenzotriazole), DMAP (cat.), DMF/DCM.

- Activation: Dissolve the chromene acid (1.0 eq) in dry (or DMF for solubility). Add HOBt (1.2 eq) and DCC (1.2 eq) at 0°C. Stir for 30 min.
- Coupling: Add the amine (1.1 eq) and catalytic DMAP.
- Reaction: Allow to warm to room temperature and stir for 12–16 hours.
- Workup: Filter off the dicyclohexylurea (DCU) byproduct. Wash the filtrate with saturated , 1N HCl, and brine.
- Purification: Recrystallize from Ethanol/DMF or use flash chromatography.

Alternative: Acid Chloride Route

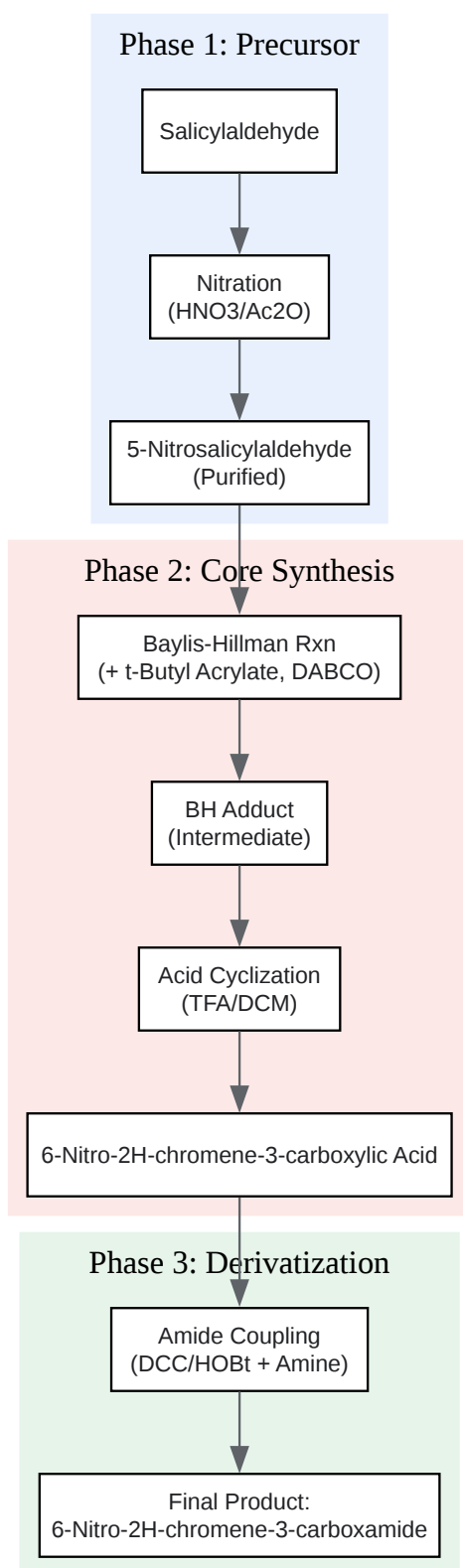
For unreactive amines (e.g., anilines), convert the acid to the acid chloride using Thionyl Chloride (

) reflux (2 hrs), evaporate, then react with the amine in the presence of Triethylamine.

Data Summary & Comparison

Parameter	Baylis-Hillman Route (Recommended)	Perkin/Knoevenagel Route
Target Scaffold	2H-Chromene (Non-oxo, cyclic ether)	Coumarin (2-Oxo-chromene, lactone)
Key Reagents	Acrylate, DABCO, TFA	Malonic acid/ester, Piperidine
Regioselectivity	High (Controlled by acrylate)	High
Reaction Time	Slow (24-48h for BH step)	Fast (2-4h)
Electronic Tolerance	Excellent for Nitro-aldehydes	Good
Primary Application	MAO Inhibitors, Antimicrobials	Anticoagulants, Dyes

Experimental Workflow Visualization



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Figure 2: Step-by-step experimental workflow for the synthesis of 6-nitro-2H-chromene-3-carboxamides.

Alternative Scaffold: 3-Nitro-2H-Chromenes

If the research goal is specifically a chromene with a nitro group at position 3 (rather than the benzene ring), the synthesis changes fundamentally.

- Reaction: Condensation of Salicylaldehyde + Nitro-olefin (e.g., -nitrostyrene) or Nitroethanol.
- Catalyst: Organocatalysts (e.g., Proline derivatives) or DABCO.
- Mechanism: Oxa-Michael / Henry reaction cascade.^[3]
- Note: This scaffold rarely carries a carboxamide at position 3 due to steric and valency conflicts, but may have amide substituents on the aryl rings.

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